

Personal protective equipment for handling 3,3-Dimethylundecane

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Compound of Interest

Compound Name: 3,3-Dimethylundecane

Cat. No.: B099796

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Essential Safety and Handling Guide for 3,3-Dimethylundecane

Disclaimer: No specific Safety Data Sheet (SDS) for **3,3-Dimethylundecane** was located. The following information is based on the chemical properties of **3,3-Dimethylundecane** and safety data from structurally similar flammable liquid hydrocarbons. Researchers should handle this chemical with caution and adhere to all institutional safety protocols.

This guide provides immediate, essential safety and logistical information for handling **3,3-Dimethylundecane** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals.

Quantitative Data Summary

The following table summarizes key quantitative data for **3,3-Dimethylundecane** and a structurally similar compound, 3-Methylundecane. This information is critical for understanding the physical hazards and properties of the substance.

Property	3,3-Dimethylundecane	3-Methylundecane (Analogue)	Data Source
Molecular Formula	C ₁₃ H ₂₈	C ₁₂ H ₂₆	PubChem[1]
Molecular Weight	184.36 g/mol	170.33 g/mol	PubChem[1]
Boiling Point	Not available	211 °C	ChemicalBook[2]
Flash Point	Not available	61.8 °C (143.0 °F) (est.)	The Good Scents Company[3]
Density	Not available	0.75 g/cm ³	ChemicalBook[2]
CAS Number	17312-65-1	1002-43-3	PubChem[1]

Operational and Disposal Plans

Strict adherence to the following procedures is mandatory for the safe handling and disposal of **3,3-Dimethylundecane**.

Personal Protective Equipment (PPE)

Due to its expected properties as a flammable liquid and potential irritant, the following PPE is required at all times when handling **3,3-Dimethylundecane**:

- Eye and Face Protection: Chemical safety goggles are mandatory. A face shield should be worn in situations with a high risk of splashing.
- Skin Protection:
 - Gloves: Chemically impermeable gloves (e.g., neoprene or nitrile rubber) must be worn. Inspect gloves for any signs of degradation or puncture before use.
 - Lab Coat/Protective Clothing: A flame-retardant lab coat or coveralls should be worn. Ensure clothing provides full coverage of the arms.
- Respiratory Protection: All handling of **3,3-Dimethylundecane** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[4][5] If ventilation is

inadequate or if there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is required.

Step-by-Step Handling Procedures

- Preparation:
 - Ensure a certified chemical fume hood is operational.
 - Assemble all necessary equipment and materials before handling the chemical.
 - Locate the nearest emergency shower and eyewash station.
 - Have an appropriate fire extinguisher (e.g., dry chemical, CO₂) readily available.[4]
- Handling:
 - Ground and bond all containers and receiving equipment to prevent static discharge.[4][6]
 - Use only non-sparking tools.[4][6]
 - Keep the container tightly closed when not in use.[4][5]
 - Avoid contact with skin, eyes, and clothing.
 - Avoid inhalation of vapors.
 - Keep away from heat, sparks, open flames, and other ignition sources.[4][5][6]
- Storage:
 - Store in a tightly sealed container in a cool, dry, and well-ventilated area.[4]
 - Store away from incompatible materials and sources of ignition.[4]

Emergency First Aid Procedures

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical

attention.[4]

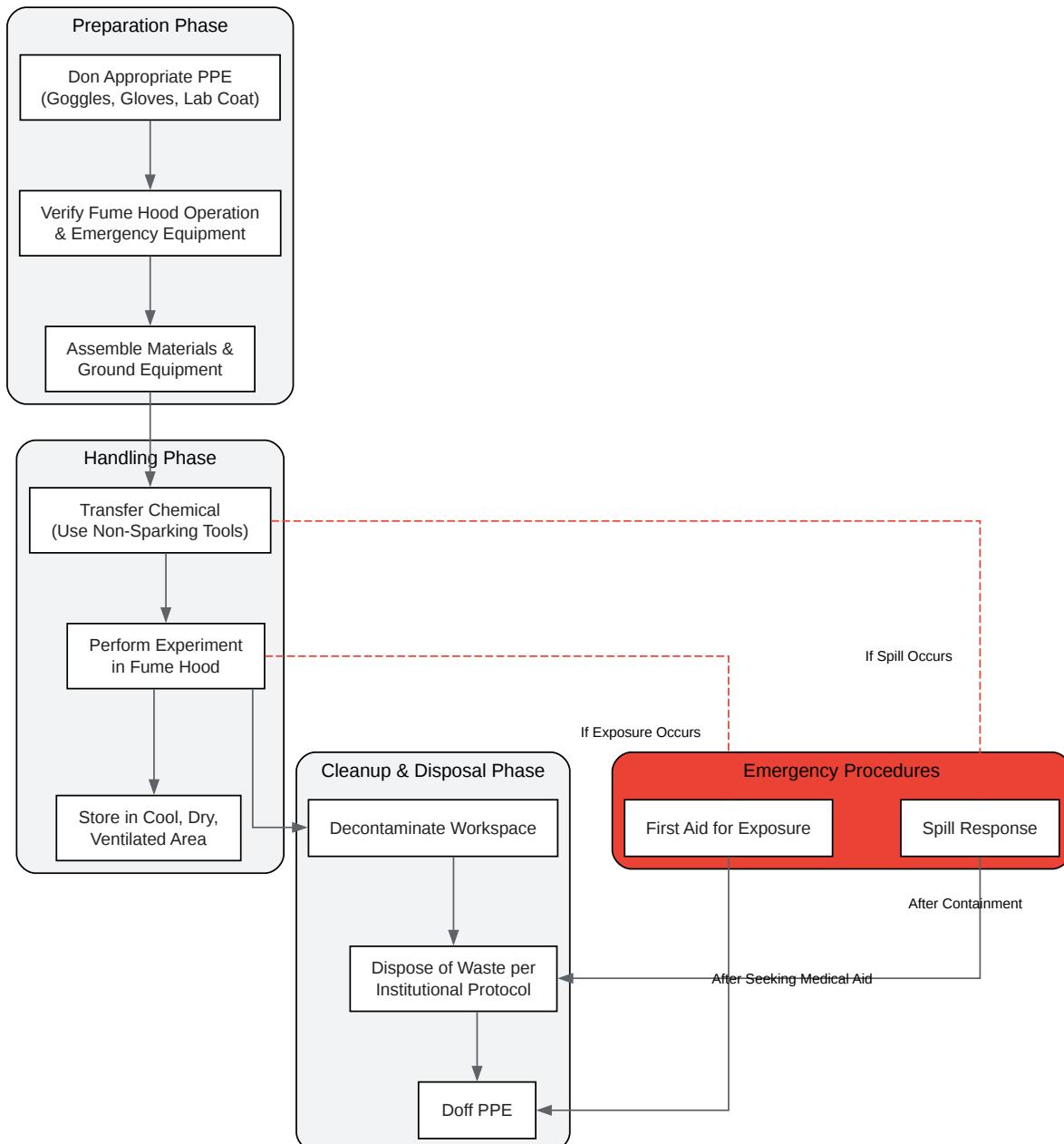
- Skin Contact: Remove all contaminated clothing. Wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation persists.[4]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [4]

Spill and Disposal Plan

- Spill Response:
 - Evacuate all non-essential personnel from the area.
 - Remove all sources of ignition.
 - Ventilate the area.
 - Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand).
 - Collect the absorbed material using non-sparking tools and place it in a suitable, sealed container for disposal.[4]
- Waste Disposal:
 - Dispose of waste in accordance with all federal, state, and local regulations.
 - Do not allow the chemical to enter drains or waterways.
 - Containers should be triple-rinsed (or equivalent) and offered for recycling or reconditioning, or punctured to prevent reuse before disposal in a sanitary landfill.[4]

Experimental Workflow and Safety Logic

The following diagram illustrates the logical flow for the safe handling of **3,3-Dimethylundecane**, from preparation to disposal.



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Caption: Workflow for the safe handling of **3,3-Dimethylundecane**.

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